

Essential Safety and Logistics for Handling Boc-D-asp-NH₂

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Compound of Interest

Compound Name: Boc-D-asp-NH₂




Cat. No.: B558558

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Disclaimer: This document provides guidance on the safe handling of **Boc-D-asp-NH₂**. A specific Safety Data Sheet (SDS) for this compound (CAS No. 200282-47-9) was not available. The following recommendations are based on the available safety information for the closely related compound, Boc-D-asparagine (CAS No. 75647-01-7), and general best practices for handling laboratory chemicals. It is imperative to always consult your institution's safety protocols and a qualified safety professional before handling any chemical.

Hazard Identification and Personal Protective Equipment

While some suppliers may classify similar compounds as non-hazardous, a conservative approach should be adopted due to the lack of a specific SDS for **Boc-D-asp-NH₂**. The Globally Harmonized System (GHS) classification for the analogous compound Boc-D-asparagine indicates potential for skin irritation, serious eye irritation, and respiratory irritation. [1] Therefore, the following personal protective equipment (PPE) is essential.

| Hazard Category | Pictogram | Hazard Statement | Recommended Personal Protective Equipment (PPE) |
|------------------------|--|--|--|
| Skin Irritation |  alt text | H315: Causes skin irritation | Hand Protection: Chemical-resistant gloves (e.g., nitrile). Inspect gloves before use and dispose of them properly. |
| Eye Irritation |  alt text | H319: Causes serious eye irritation | Eye Protection: Safety glasses with side shields or chemical safety goggles. |
| Respiratory Irritation |  alt text | H335: May cause respiratory irritation | Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary. |
| General | N/A | N/A | Body Protection: Laboratory coat. Footwear: Closed-toe shoes. |

Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is crucial to minimize exposure and ensure a safe laboratory environment.

Engineering Controls:

- Always handle **Boc-D-aspartic acid** in a certified chemical fume hood to control airborne dust and vapors.

- Use a ventilated balance enclosure when weighing the compound.

Hygiene and Safe Work Practices:

- Avoid inhalation of dust and contact with skin and eyes.
- Keep the container tightly sealed when not in use.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- Do not eat, drink, or smoke in areas where chemicals are handled.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing becomes difficult, seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^[1]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Recommended storage temperature is typically between 0 - 8°C.^[2]

Disposal Plan

Proper disposal of **Boc-D-asp-NH₂** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

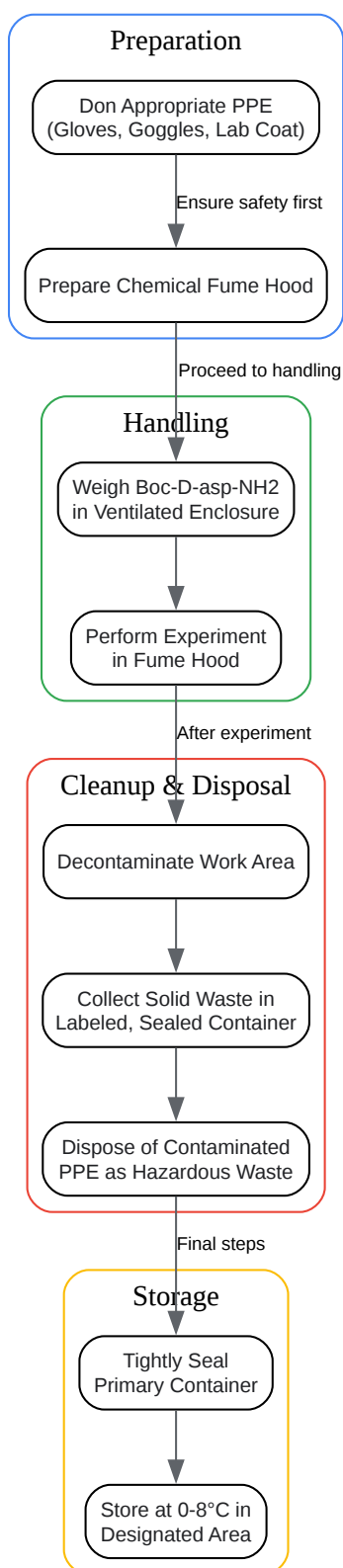
Containerization and Labeling:

- Collect waste **Boc-D-asp-NH₂** and any materials contaminated with it (e.g., weighing paper, gloves, paper towels) in a dedicated, clearly labeled, and sealable hazardous waste container.
- The label should include the full chemical name, "**Boc-D-asp-NH₂**," and appropriate hazard warnings (e.g., "Irritant").

Disposal Procedure:

- Do not dispose of **Boc-D-asp-NH₂** down the drain or in the regular trash.
- Store the sealed hazardous waste container in a designated, secure area away from incompatible materials.
- Arrange for disposal through your institution's licensed hazardous waste disposal service. Follow all local, state, and federal regulations for chemical waste disposal.

Workflow for Safe Handling and Disposal of Boc-D-asp-NH₂



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Caption: Workflow for the safe handling and disposal of **Boc-D-asp-NH₂**.

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References

- 1. Boc-D-asparagine | C₉H₁₆N₂O₅ | CID 1623168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
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